

Application Notes: Sudan Black B Staining Protocol for Frozen Tissue Sections

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Compound of Interest

Compound Name: *Black Dye*

Cat. No.: *B16086651*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Sudan Black B (SBB) is a non-fluorescent, thermally stable, and slightly basic diazo dye used for the histochemical demonstration of a wide range of lipids, including phospholipids, neutral fats (triglycerides), and sterols.[1][2][3] Its lipophilic nature makes it highly soluble in fats; thus, during the staining process, the dye preferentially partitions from its solvent into the cellular lipids, staining them a characteristic blue-black or black color.[1][4] This staining mechanism is primarily a physical process of dye absorption rather than a chemical reaction.[5]

This protocol provides a detailed method for the application of Sudan Black B staining on frozen tissue sections, a crucial technique for the analysis of lipid distribution in various tissues.[4][6] Performing this stain on frozen sections is imperative as the organic solvents used in paraffin processing would otherwise dissolve the target lipids.[4][5]

Principle of Staining

The principle behind Sudan Black B staining lies in its differential solubility. The dye is more soluble in the lipids present within the tissue section than in the solvent it is dissolved in.[4][5]

When the tissue section is incubated with the Sudan Black B solution, the dye migrates from the solvent into the intracellular and extracellular lipid droplets, rendering them visible under a light microscope. Propylene glycol is a commonly used solvent for the dye as it does not dissolve tissue lipids.[5]

Experimental Protocol

This protocol outlines the necessary steps for fixing, sectioning, staining, and mounting frozen tissue sections for the visualization of lipids using Sudan Black B.

1. Materials and Reagents:

- Snap-frozen tissue blocks
- Cryostat
- Microscope slides (adhesive)
- Coverslips
- Staining jars (e.g., Coplin jars)
- Formalin, 10% Phosphate Buffered
- Propylene Glycol, 100%
- Sudan Black B Staining Solution (0.7 g Sudan Black B in 100 mL Propylene Glycol)
- Propylene Glycol, 85% Aqueous
- Nuclear Fast Red Solution (Kernechtrot)
- Aqueous Mounting Medium (e.g., Glycerin Jelly)
- Distilled water
- Tap water

2. Tissue Section Preparation:

- Using a cryostat, cut frozen tissue blocks into sections of 8-16 μm thickness.[5]
- Mount the sections onto adhesive microscope slides.

3. Staining Procedure:

- Fixation: Immerse the slides with the frozen sections in 10% Phosphate Buffered Formalin for 1 to 5 minutes.[5][6]
- Rinsing: Rinse the sections in two changes of distilled water.[6]
- Dehydration: Blot off excess water and place the slides in 100% Propylene Glycol for 5 to 15 minutes to dehydrate the tissue.[5][6]
- Staining: Transfer the slides directly into the Sudan Black B Staining Solution. Incubate for 30 minutes to 2 hours at room temperature.[5][6] For a shorter staining time, the solution can be preheated to 60°C, and the incubation time can be reduced to 3-10 minutes.[6][7]
- Differentiation: Differentiate the sections in 85% Propylene Glycol for 3 minutes with agitation.[5][6] This step helps to remove excess stain.
- Rinsing: Rinse the slides in distilled water.[6]
- Counterstaining: Immerse the slides in Nuclear Fast Red Solution for 3 to 5 minutes to stain the nuclei.[1][6]
- Washing: Gently wash the slides in several changes of tap water.[6]
- Mounting: Blot the excess water from the slides and coverslip using an aqueous mounting medium.[5][6]

4. Expected Results:

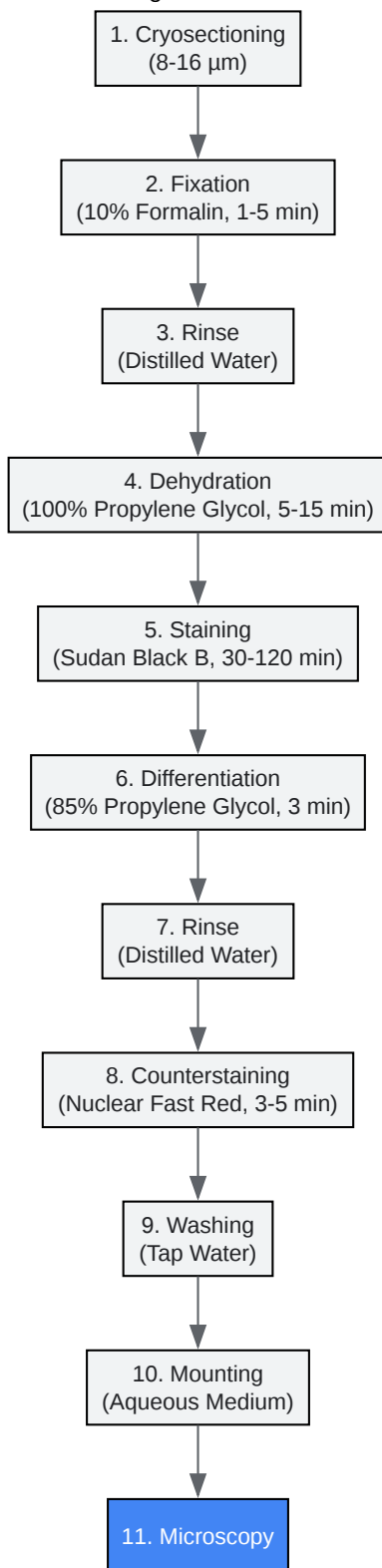
- Lipids (Fat): Blue-black[1][6]
- Nuclei: Red[6]

Quantitative Data Summary

Parameter	Value	Unit	Notes
Tissue Section Thickness	8 - 16	µm	
Fixation Time	1 - 5	minutes	In 10% Phosphate Buffered Formalin.
Dehydration Time	5 - 15	minutes	In 100% Propylene Glycol.
Staining Incubation (Room Temp)	30 - 120	minutes	
Staining Incubation (60°C)	3 - 10	minutes	Optional accelerated method.
Differentiation Time	3	minutes	In 85% Propylene Glycol.
Counterstaining Time	3 - 5	minutes	In Nuclear Fast Red.
Sudan Black B Concentration	0.7	g/100mL	In Propylene Glycol.

Experimental Workflow

Sudan Black B Staining Workflow for Frozen Sections

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